

Personal protective equipment for handling 5-Bromo-2,4-difluorophenol

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Compound of Interest

Compound Name: 5-Bromo-2,4-difluorophenol

Cat. No.: B1278163

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Essential Safety and Handling Guide for 5-Bromo-2,4-difluorophenol

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety, handling, and disposal information for **5-Bromo-2,4-difluorophenol** to ensure laboratory safety and operational integrity. The following procedures are based on available safety data for this compound and related halogenated phenols.

Hazard Identification and Safety Precautions

5-Bromo-2,4-difluorophenol is a hazardous chemical that requires careful handling to prevent exposure. The primary hazards associated with this and similar compounds include:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Due to these hazards, appropriate Personal Protective Equipment (PPE) must be worn at all times when handling this compound.

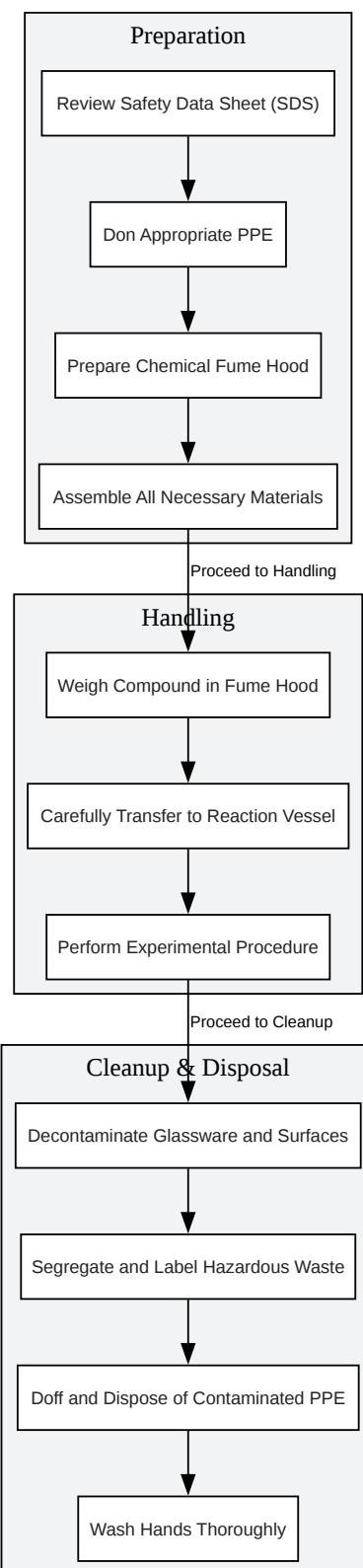
Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **5-Bromo-2,4-difluorophenol**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a full-face shield where splashing is a risk. [4] [5]
Hand Protection	Chemical-resistant gloves such as butyl rubber or neoprene are recommended. For incidental contact, double-gloving with nitrile gloves may be acceptable, but gloves should be changed immediately upon contact. [5] [6] Always inspect gloves for integrity before use.
Body Protection	A standard laboratory coat must be worn. For larger quantities or where splashing is likely, a chemical-resistant apron over the lab coat is advised. [5] [6] Long pants and closed-toe shoes are mandatory. [5]
Respiratory Protection	All handling of 5-Bromo-2,4-difluorophenol should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [4]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the standard operating procedure for the safe handling of **5-Bromo-2,4-difluorophenol**.



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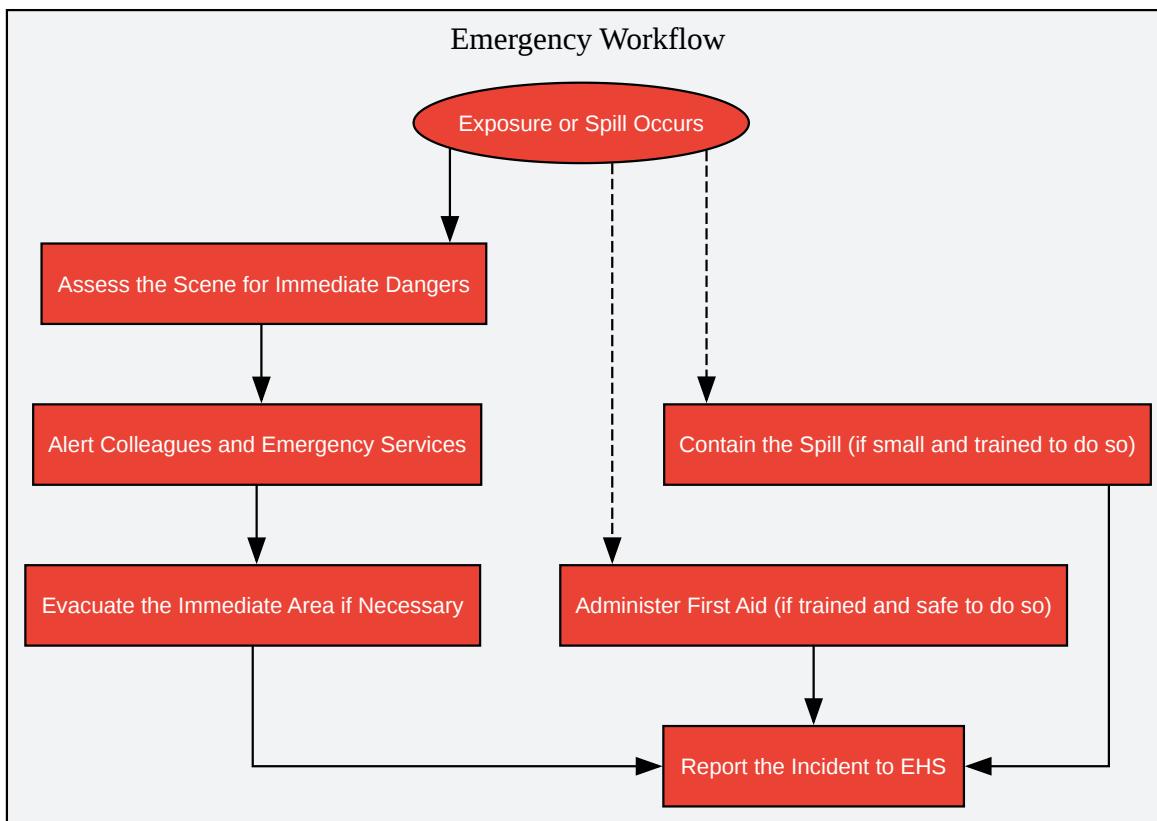
Caption: Standard operating procedure for handling **5-Bromo-2,4-difluorophenol**.

Emergency Response Plan

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Type	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. ^{[7][8]} For phenol compounds, wiping the affected area with polyethylene glycol (PEG-300 or PEG-400) is also recommended. ^{[6][9]} Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[2][7][8]} Remove contact lenses if present and easy to do. ^{[2][7]} Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, give artificial respiration. ^{[2][7]} Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[7] Never give anything by mouth to an unconscious person. ^[7] Seek immediate medical attention.

The following workflow details the steps to be taken in an emergency situation.



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